

Application Notes and Protocols: NBI-27914 Hydrochloride

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Compound of Interest

Compound Name: NBI-27914 hydrochloride

Cat. No.: B560224

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NBI-27914 hydrochloride is a selective, non-peptide corticotropin-releasing factor 1 (CRF1) receptor antagonist with a high binding affinity ($K_i = 1.7 \text{ nM}$).^{[1][2][3]} It demonstrates no significant activity at CRF2 receptors, making it a valuable tool for investigating the physiological and pathological roles of the CRF1 receptor signaling pathway.^[2] This pathway is implicated in stress-related disorders, anxiety, and neuroinflammation.^{[4][5]} These application notes provide detailed protocols for the solubilization of **NBI-27914 hydrochloride** in commonly used laboratory solvents, DMSO and ethanol, to facilitate its use in in vitro and in vivo research settings.

Data Presentation: Solubility

The solubility of **NBI-27914 hydrochloride** in dimethyl sulfoxide (DMSO) and ethanol is summarized below. It is important to note that for precise molar calculations, researchers should always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 mM	43.42 mg/mL	Sonication is recommended to aid dissolution. [6] [7] Use newly opened, anhydrous DMSO as the compound is hygroscopic. [8]
Ethanol	100 mM	43.42 mg/mL	Sonication may be beneficial. [6]

The above data is based on a molecular weight of 470.66 g/mol for **NBI-27914 hydrochloride**.
[\[2\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of NBI-27914 Hydrochloride

This protocol describes the preparation of a 10 mM stock solution in either DMSO or ethanol.

Materials:

- **NBI-27914 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (200 proof)
- Sterile, conical polypropylene or glass vial
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Determine the Mass:** Weigh the desired amount of **NBI-27914 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.71 mg (based on a MW of 470.66 g/mol).
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (DMSO or ethanol) to the vial containing the **NBI-27914 hydrochloride** powder.
- **Dissolution:**
 - Cap the vial securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [\[6\]](#)[\[7\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[8\]](#) Ensure vials are tightly sealed to prevent moisture absorption.

Protocol 2: Preparation of an In Vivo Dosing Solution (Suspension)

For some in vivo applications, a suspension may be required. The following is an example protocol for preparing a 1 mg/mL suspension.

Materials:

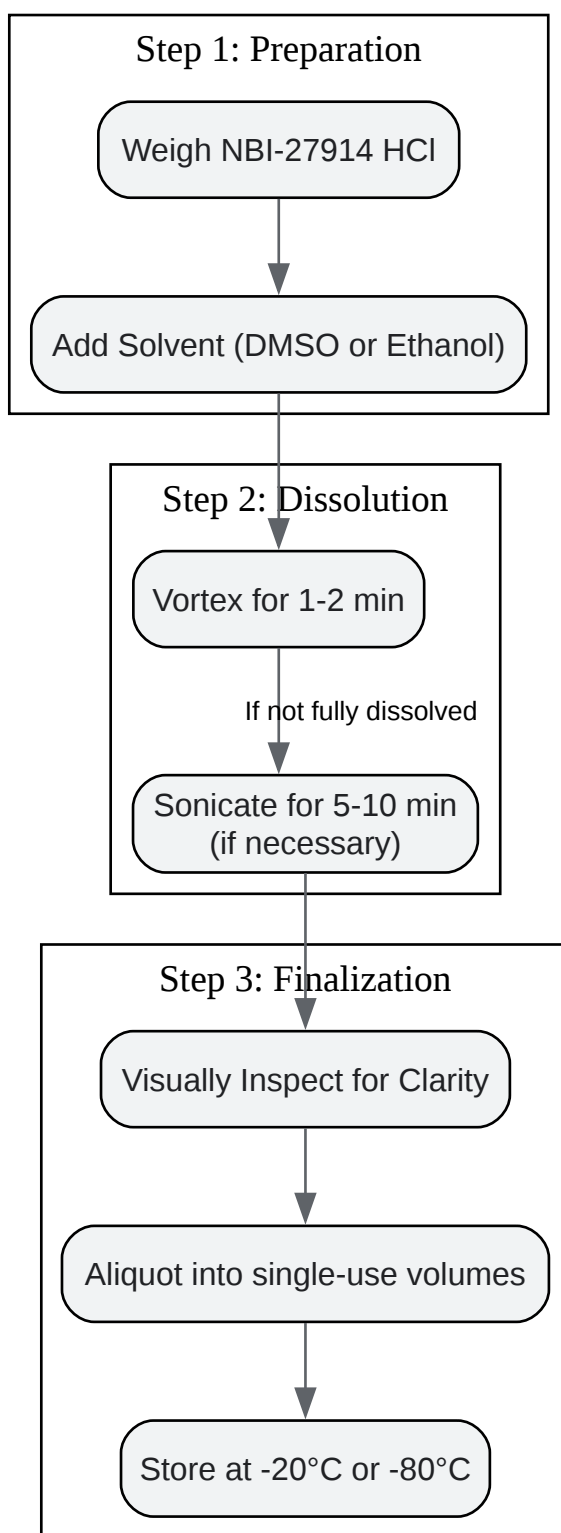
- 10 mg/mL **NBI-27914 hydrochloride** in DMSO (prepared as per Protocol 1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)

Procedure:

- To prepare 1 mL of a 1 mg/mL working solution, begin by taking 100 µL of a 10 mg/mL clear DMSO stock solution of NBI-27914.[8]
- Add the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.[8]
- To this mixture, add 50 µL of Tween-80 and mix until uniform.[8]
- Finally, add 450 µL of sterile saline to bring the total volume to 1 mL and mix thoroughly.[8]
This will result in a uniform suspension suitable for oral or intraperitoneal administration.

Visualizations

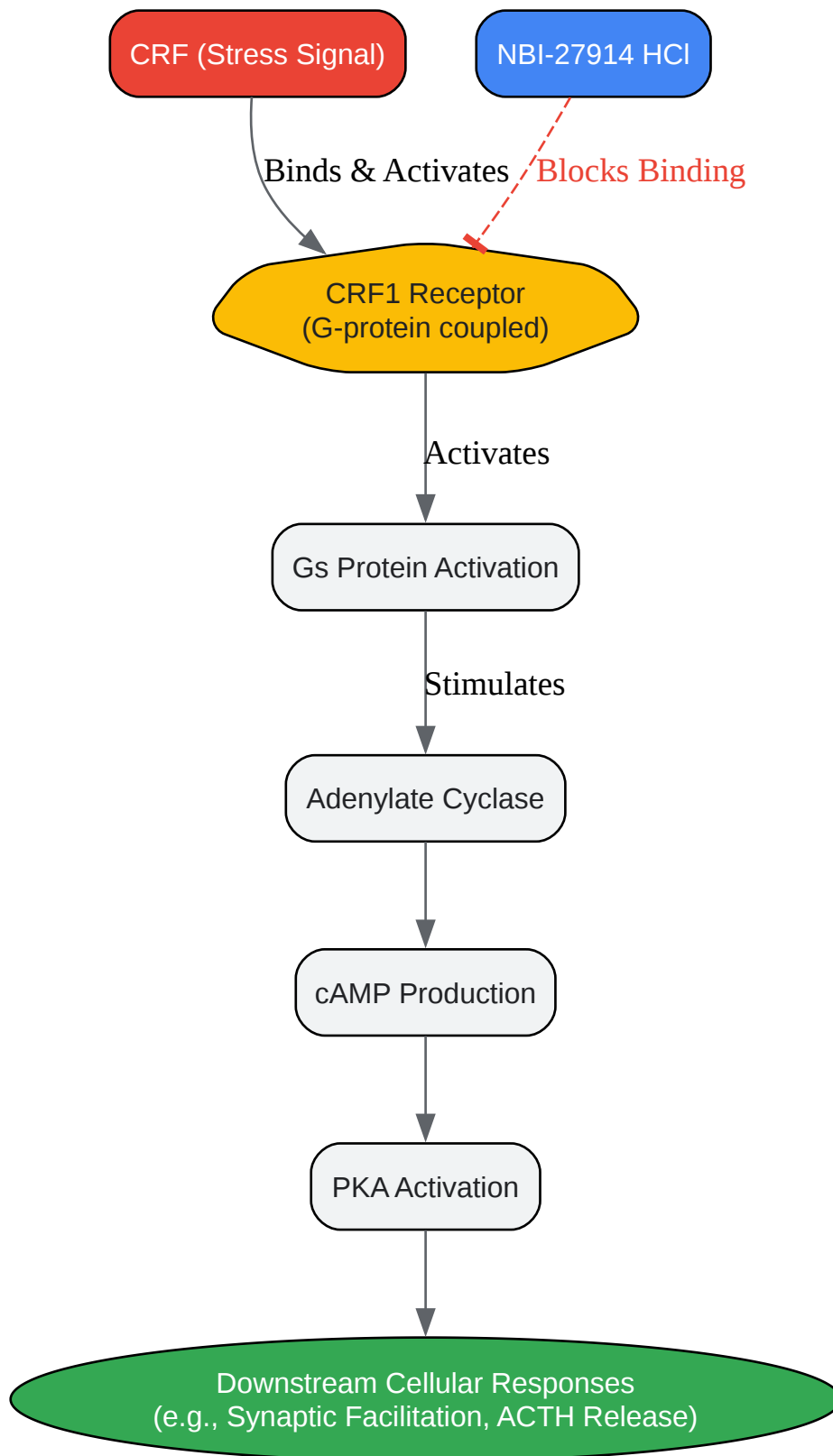
Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **NBI-27914 hydrochloride** stock solution.

Signaling Pathway: CRF1 Receptor Antagonism



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Caption: **NBI-27914 hydrochloride** blocks the CRF1 receptor signaling cascade.

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